

Confirming the Identity of 1-Amino-4-hydroxyanthraquinone: A Mass Spectrometry-Based Guide

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Compound of Interest

Compound Name: 1-Amino-4-hydroxyanthraquinone

Cat. No.: B1669015

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This guide provides a comprehensive comparison of methodologies for confirming the identity of **1-Amino-4-hydroxyanthraquinone**, with a primary focus on mass spectrometry. Detailed experimental protocols and supporting data are presented to offer an objective analysis for research and quality control applications.

Physicochemical Properties of 1-Amino-4-hydroxyanthraquinone

1-Amino-4-hydroxyanthraquinone, also known as Disperse Red 15, is an organic compound with the following key identifiers and properties.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
IUPAC Name	1-amino-4-hydroxyanthracene-9,10-dione[1]
Molecular Formula	C ₁₄ H ₉ NO ₃ [1][2]
Molecular Weight	239.23 g/mol [1][2]
Exact Mass	239.058243149 Da[1]
CAS Number	116-85-8[1]
Appearance	Green to dark green powder/crystal[2]

Mass Spectrometry for Structural Confirmation

Mass spectrometry is a powerful analytical technique for confirming the identity of **1-Amino-4-hydroxyanthraquinone** by determining its molecular weight and analyzing its fragmentation pattern. Electron Ionization (EI) is a common ionization method for this compound, particularly when coupled with Gas Chromatography (GC-MS).

Upon ionization, the **1-Amino-4-hydroxyanthraquinone** molecule will form a molecular ion ($[M]^{+\bullet}$), which will then undergo fragmentation. The resulting mass spectrum will show a base peak corresponding to the molecular ion and several smaller peaks corresponding to its fragments.

Expected Mass Spectrum Data (Electron Ionization)

The expected mass-to-charge ratios (m/z) for the molecular ion and its most abundant isotopes and fragments are summarized below.

m/z	Proposed Identity	Relative Intensity
239	$[M]^+\bullet$ (Molecular Ion)	Very High
240	$[M+1]^+\bullet$ (Isotopic Peak)	High
238	$[M-H]^+$	Moderate
211	$[M-CO]^+\bullet$	Low to Moderate
183	$[M-2CO]^+\bullet$	Low to Moderate
154	$[C_8H_4O_2]^+\bullet$	Low

Data derived from experimental GC-MS results available in public databases.[\[1\]](#)

Fragmentation Pathway

The fragmentation of **1-Amino-4-hydroxyanthraquinone** under EI conditions is initiated by the loss of electrons to form the molecular ion. Subsequent fragmentation can occur through various pathways, including the loss of carbon monoxide (CO) molecules from the anthraquinone core, which is a characteristic fragmentation pattern for quinones. Other fragmentations can involve the loss of a hydrogen atom or cleavage of the rings.

Experimental Protocol: GC-MS Analysis

This section details a standard protocol for the analysis of **1-Amino-4-hydroxyanthraquinone** using Gas Chromatography-Mass Spectrometry (GC-MS).

1. Sample Preparation

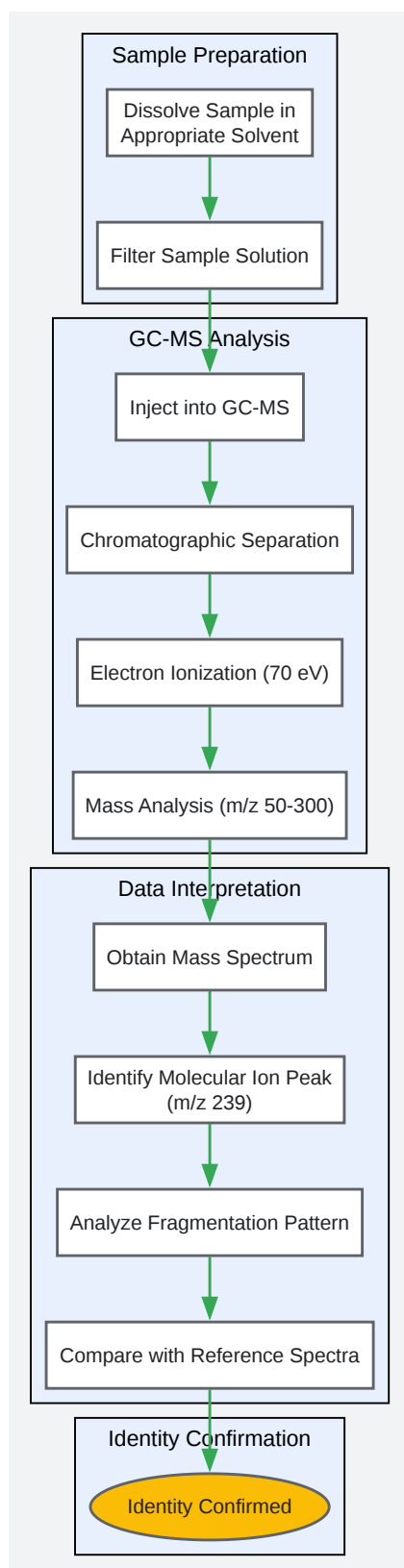
- Solvent Selection:** Dissolve a small amount (approximately 1 mg/mL) of the **1-Amino-4-hydroxyanthraquinone** sample in a suitable volatile organic solvent such as methanol, acetone, or dichloromethane.
- Solution Preparation:** Ensure the sample is fully dissolved. If necessary, use sonication to aid dissolution.
- Filtration:** Filter the sample solution through a 0.22 μ m syringe filter to remove any particulate matter before injection into the GC-MS system.

2. GC-MS Instrumentation and Parameters

- Gas Chromatograph: A standard GC system equipped with a split/splitless injector.
- Column: A non-polar or medium-polarity capillary column (e.g., HP-5ms, DB-5ms, or equivalent) with dimensions of 30 m x 0.25 mm x 0.25 μ m.
- Injector Temperature: 250 °C
- Injection Volume: 1 μ L
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: Increase to 280 °C at a rate of 15 °C/min.
 - Final hold: Hold at 280 °C for 10 minutes.
- Mass Spectrometer: A quadrupole or ion trap mass spectrometer.
- Ionization Mode: Electron Ionization (EI) at 70 eV.[\[1\]](#)
- Mass Range: Scan from m/z 50 to 300.
- Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C

Workflow for Identification

The following diagram illustrates the logical workflow for confirming the identity of **1-Amino-4-hydroxyanthraquinone** using GC-MS.



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Figure 1. Workflow for the identification of **1-Amino-4-hydroxyanthraquinone** via GC-MS.

Comparison with Alternative Identification Methods

While mass spectrometry is a definitive method for identification, other spectroscopic techniques can also be employed. The choice of method often depends on the available instrumentation and the specific requirements of the analysis.

Technique	Principle	Strengths	Limitations
Mass Spectrometry (MS)	Measures the mass-to-charge ratio of ions.	Provides molecular weight and structural information through fragmentation. Highly sensitive and specific.	Destructive technique. May require chromatographic separation for complex mixtures.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Measures the magnetic properties of atomic nuclei.	Provides detailed information about the molecular structure and connectivity of atoms. Non-destructive. [1] [4]	Lower sensitivity compared to MS. Requires larger sample amounts and longer acquisition times.
Fourier-Transform Infrared (FT-IR) Spectroscopy	Measures the absorption of infrared radiation by the sample.	Provides information about the functional groups present in the molecule. Non-destructive and relatively fast. [1] [4]	Does not provide molecular weight information. Can be difficult to interpret for complex molecules.
High-Performance Liquid Chromatography (HPLC)	Separates components of a mixture based on their interactions with a stationary phase.	Excellent for separating mixtures and quantifying the purity of the compound. Can be coupled with various detectors (e.g., UV-Vis, MS).	Does not provide definitive structural information on its own without a mass spectrometer detector.

Conclusion

Confirming the identity of **1-Amino-4-hydroxyanthraquinone** can be reliably achieved using mass spectrometry, particularly with GC-MS utilizing electron ionization. The observation of the molecular ion peak at m/z 239, along with a characteristic fragmentation pattern, provides strong evidence for the compound's identity. While other techniques such as NMR and FT-IR offer complementary structural information, mass spectrometry remains a cornerstone for unambiguous molecular identification in research and industrial settings.

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